

Application Note: Spectrophotometric Analysis for Solubility Studies of Amantadine Hydrochloride

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Compound of Interest

Compound Name: *Somantadine hydrochloride*

CAS No.: 68693-30-1

Cat. No.: B1194653

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Disclaimer: The user-provided topic "**Somantadine hydrochloride**" does not correspond to a recognized pharmaceutical compound in major chemical and pharmaceutical databases. This application note is developed based on the strong assumption that the intended compound is Amantadine hydrochloride, a structurally similar antiviral and anti-Parkinson agent. All protocols and scientific discussions herein pertain to Amantadine hydrochloride.

Introduction: The Critical Role of Solubility in Drug Development

Amantadine hydrochloride is an antiviral agent historically used for Influenza A and also possessing antiparkinsonian activity.[1] The therapeutic efficacy of any orally administered drug is intrinsically linked to its aqueous solubility. Poor solubility can lead to low bioavailability, hindering the drug's ability to reach its target site in sufficient concentrations. Therefore, accurate determination of a drug's solubility profile across a physiologically relevant pH range is a cornerstone of pre-formulation and formulation development.[2][3]

This application note provides a detailed protocol for determining the aqueous and pH-dependent solubility of Amantadine hydrochloride using UV-Vis spectrophotometry. A key challenge in the analysis of Amantadine is its chemical structure—it is an aliphatic cyclic primary amine that lacks a chromophore, the part of a molecule that absorbs ultraviolet or visible light.^[4] Consequently, direct spectrophotometric quantification is not feasible. To overcome this, a derivatization step is employed to create a chromophoric product whose concentration can be readily measured.

This guide details a validated method using 1,2-naphthoquinone-4-sulphonate (NQS) as a derivatizing agent, which reacts with the primary amine group of Amantadine to produce a colored compound with a distinct absorbance maximum.^{[4][5][6]}

Principle of the Method: Derivatization-Based Spectrophotometry

The quantification of Amantadine hydrochloride is achieved by reacting it with NQS in an alkaline medium. This reaction yields a colored derivative that can be quantified using a UV-Vis spectrophotometer.^{[6][7]} The intensity of the color, measured as absorbance, is directly proportional to the concentration of Amantadine hydrochloride in the sample, in accordance with the Beer-Lambert Law. The reaction is optimized for pH, temperature, and time to ensure complete and reproducible derivatization.

The overall workflow for the solubility study involves preparing saturated solutions of Amantadine hydrochloride in various media (e.g., water, buffers of different pH), allowing them to reach equilibrium, separating the undissolved solid, and then quantifying the dissolved drug concentration in the supernatant using the NQS derivatization method.

Materials and Reagents

Reagent/Material	Grade	Supplier (Example)
Amantadine Hydrochloride	USP Reference Standard	Sigma-Aldrich
1,2-Naphthoquinone-4-sulfonate (NQS)	Analytical Grade	Sigma-Aldrich
Sodium Hydroxide (NaOH)	ACS Reagent Grade	Fisher Scientific
Chloroform	HPLC Grade	Fisher Scientific
Phosphate Buffer Salts (Monobasic and Dibasic)	USP Grade	VWR
Hydrochloric Acid (HCl)	ACS Reagent Grade	EMD Millipore
Deionized Water	Type I, 18.2 MΩ·cm	In-house
Syringe Filters	0.45 µm PVDF	Millipore

Instrumentation

- UV-Vis Spectrophotometer: A calibrated spectrophotometer with a 1 cm path length quartz cuvette, capable of scanning in the visible range (e.g., Shimadzu UV-1601).[\[5\]](#)
- pH Meter: Calibrated with standard buffers at pH 4.0, 7.0, and 10.0.
- Analytical Balance: Readable to 0.01 mg.
- Thermostatically Controlled Water Bath or Shaker: Capable of maintaining a constant temperature (e.g., 25 °C ± 0.5 °C).
- Vortex Mixer
- Centrifuge

Experimental Protocols

Preparation of Reagents and Standard Solutions

5.1.1. 0.5% (w/v) NQS Solution: Dissolve 500 mg of NQS in 100 mL of deionized water.

Prepare this solution fresh daily and protect it from light.[4]

5.1.2. 0.1 M Sodium Hydroxide (NaOH) Solution: Dissolve 4.0 g of NaOH in 1 L of deionized water.

5.1.3. Amantadine Hydrochloride Stock Solution (100 µg/mL): Accurately weigh 10 mg of Amantadine hydrochloride reference standard and dissolve it in 100 mL of deionized water to obtain a stock solution of 100 µg/mL. This stock solution is used to prepare the calibration standards.

5.1.4. Buffer Solutions (pH 4.0, 7.4, 9.0): Prepare buffer solutions according to standard laboratory procedures or USP guidelines.[8][9] For example, a phosphate buffer (pH 7.4) can be prepared by mixing appropriate volumes of 0.1 M monobasic sodium phosphate and 0.1 M dibasic sodium phosphate and adjusting the pH with a pH meter.

Generation of the Calibration Curve

The calibration curve is essential for relating absorbance to concentration. It must be prepared for each set of analyses.

- Prepare a series of working standards: From the 100 µg/mL Amantadine hydrochloride stock solution, prepare a series of dilutions in deionized water to obtain concentrations ranging from 2 to 20 µg/mL. (e.g., 2, 5, 10, 15, 20 µg/mL).
- Derivatization:
 - Pipette 1.0 mL of each working standard into a separate test tube.
 - Add 1.0 mL of 0.1 M NaOH solution to each tube.
 - Add 1.0 mL of 0.5% NQS solution to each tube.
 - Vortex the tubes and place them in a water bath at 60 °C for 30 minutes.[7]
 - After incubation, cool the tubes to room temperature.
- Spectrophotometric Measurement:

- Set the spectrophotometer to measure absorbance at the wavelength of maximum absorption (λ_{max}). The λ_{max} for the Amantadine-NQS derivative is approximately 433-451 nm.^{[4][6]} It is crucial to determine the λ_{max} on your specific instrument by scanning the spectrum of a mid-range standard against a reagent blank.
- Use a reagent blank (prepared by substituting deionized water for the Amantadine standard in the derivatization step) to zero the instrument.
- Measure the absorbance of each derivatized standard.
- Plot the Curve: Plot the absorbance values (y-axis) versus the corresponding concentrations (x-axis). Perform a linear regression analysis. The resulting equation ($y = mx + c$) and the correlation coefficient (R^2) will be used to calculate the concentration of unknown samples. An R^2 value > 0.998 is desirable.^[4]

Equilibrium Solubility Determination (Shake-Flask Method)

The shake-flask method is a gold-standard technique for determining equilibrium solubility.^[10]

- Sample Preparation: Add an excess amount of Amantadine hydrochloride (e.g., 50-100 mg) to a series of vials containing a fixed volume (e.g., 10 mL) of the desired solvent (e.g., deionized water, pH 4.0 buffer, pH 7.4 buffer, etc.). The excess solid is crucial to ensure saturation.
- Equilibration: Tightly cap the vials and place them in a constant temperature shaker bath (e.g., 25 °C or 37 °C) for a sufficient period to reach equilibrium. A duration of 24-48 hours is typical, but the exact time should be determined by sampling at various time points (e.g., 12, 24, 48, 72 hours) until the concentration in solution remains constant.
- Phase Separation: After equilibration, remove the vials and allow the undissolved solid to settle. Centrifuge the samples at a high speed (e.g., 10,000 rpm for 15 minutes) to pellet the remaining solid.
- Sample Collection and Dilution: Carefully withdraw a known volume of the clear supernatant. Immediately filter the supernatant through a 0.45 μm syringe filter to remove any remaining

particulates. Note: Adsorption of the analyte to the filter should be checked during method validation.

- **Dilution:** Due to the high solubility of Amantadine hydrochloride in water, the supernatant will likely require significant dilution to fall within the linear range of the calibration curve (2-20 µg/mL).^{[11][12]} Perform a precise serial dilution using the same solvent as the solubility medium.
- **Quantification:** Take 1.0 mL of the final diluted sample and proceed with the derivatization and spectrophotometric measurement as described in section 5.2.
- **Calculation:** Use the linear regression equation from the calibration curve to calculate the concentration of Amantadine in the diluted sample. Then, account for the dilution factor to determine the final solubility in the original solvent.

$$\text{Solubility (mg/mL)} = (\text{Calculated Concentration from Curve (}\mu\text{g/mL)} \times \text{Dilution Factor}) / 1000$$

Method Validation

For reliable and accurate results, the analytical method must be validated according to ICH Q2(R2) guidelines.^[13] Key validation parameters include:

Parameter	Description	Acceptance Criteria (Example)
Linearity	The ability to elicit test results that are directly proportional to the concentration of the analyte.	Correlation coefficient (R^2) $\geq$ 0.998
Accuracy	The closeness of test results to the true value. Assessed by spike-recovery studies.	98-102% recovery
Precision	The degree of agreement among individual test results when the procedure is applied repeatedly.	Relative Standard Deviation (RSD) $\leq$ 2%
Limit of Detection (LOD)	The lowest amount of analyte in a sample that can be detected. [4]	Typically $3.3 \times$ (Standard Deviation of the Blank / Slope of the Calibration Curve)
Limit of Quantitation (LOQ)	The lowest amount of analyte that can be quantitatively determined with suitable precision and accuracy.	Typically $10 \times$ (Standard Deviation of the Blank / Slope of the Calibration Curve)
Specificity	The ability to assess the analyte unequivocally in the presence of components that may be expected to be present (e.g., buffer components, excipients).	No interference at the λ_{max} of the derivative.

Data Presentation and Interpretation

The solubility data should be presented in a clear, tabular format.

Table 1: Solubility of Amantadine Hydrochloride at 25 °C

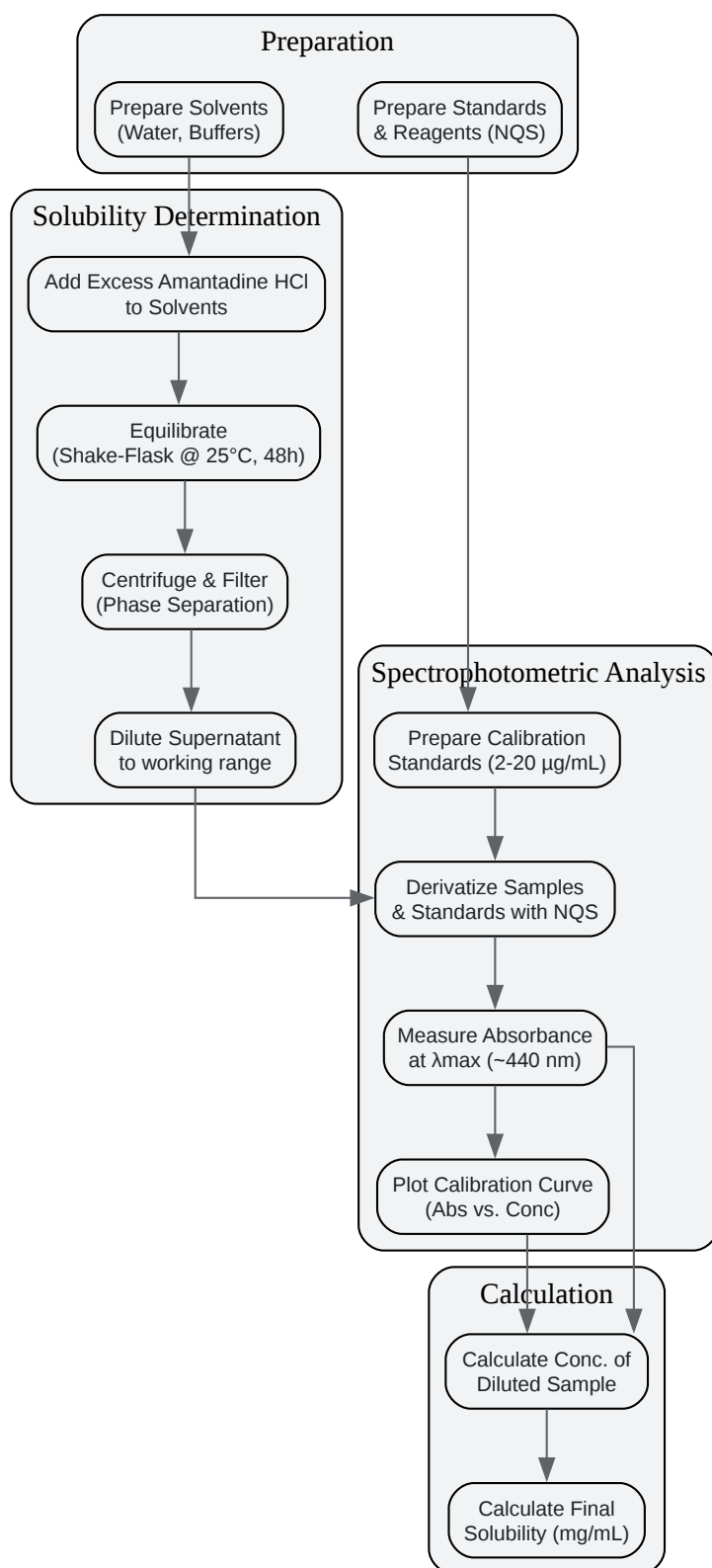
Solvent	pH	Solubility (mg/mL)	Solubility (M)
Deionized Water	~5.5 (Measured)	[Insert Value]	[Insert Value]
0.1 M HCl	1.0	[Insert Value]	[Insert Value]
Phosphate Buffer	4.0	[Insert Value]	[Insert Value]
Phosphate Buffer	7.4	[Insert Value]	[Insert Value]
Borate Buffer	9.0	[Insert Value]	[Insert Value]

Amantadine is a weak base. Its solubility is expected to be pH-dependent, as described by the Henderson-Hasselbalch equation.^{[14][15]} Higher solubility is expected at lower pH values where the molecule is predominantly in its ionized (protonated) form. As the pH increases above the pKa of the primary amine, the proportion of the less soluble, un-ionized free base form increases, which may lead to a decrease in solubility.

Visualizations

Experimental Workflow Diagram

The following diagram illustrates the key steps in the spectrophotometric determination of Amantadine hydrochloride solubility.

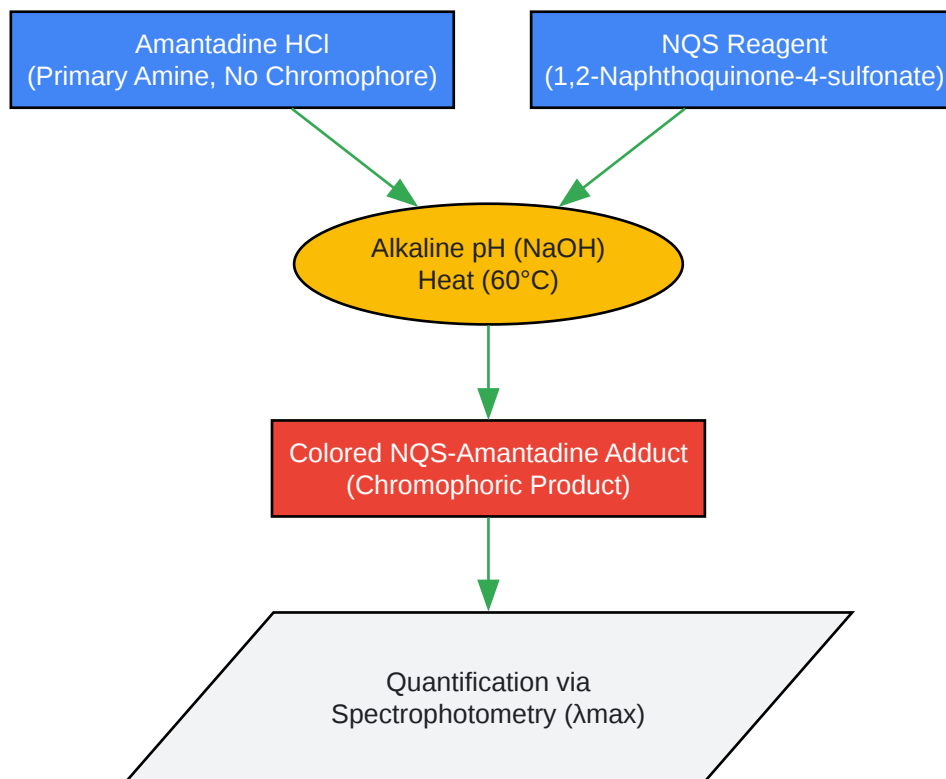


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Caption: Workflow for Amantadine HCl solubility analysis.

Derivatization Reaction Pathway

This diagram shows the logical relationship in the derivatization reaction.



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